

Technical Guide: Solubility & Solvent Compatibility of p-Nitrophenyl Vinyl Carbonate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *p*-Nitrophenyl vinyl carbonate

CAS No.: 227466-75-3

Cat. No.: B8584724

[Get Quote](#)

CAS: 227466-75-3 | Formula: C

H

NO

| MW: 209.16 g/mol

Executive Summary

p-Nitrophenyl vinyl carbonate (PNVC) is a highly reactive mixed carbonate ester utilized primarily to introduce vinyl functionalities into amine- or hydroxyl-bearing molecules. Its utility relies on the differential reactivity between the electrophilic carbonate (activated by the *p*-nitrophenyl leaving group) and the polymerizable vinyl group.

Successful application of PNVC requires a precise balance of solvent polarity to ensure complete dissolution while preventing premature hydrolysis or nucleophilic attack by the solvent itself. This guide categorizes solvents based on thermodynamic affinity and kinetic stability.

Physicochemical Profile

PNVC consists of a hydrophobic p-nitrophenyl moiety and a reactive vinyl carbonate tail. This amphiphilic structure dictates its solubility:

- **Lipophilic Domain:** The aromatic ring promotes solubility in chlorinated and aromatic hydrocarbons.
- **Polar Domain:** The nitro group and carbonate linkage require solvents with moderate-to-high dielectric constants for stabilization.

Solubility Landscape

The following table categorizes organic solvents based on their efficacy for dissolving PNVC and their suitability for subsequent reactions.

Table 1: Solvent Compatibility Matrix

Solvent Class	Specific Solvent	Solubility Rating	Stability Risk	Application Notes
Chlorinated	Dichloromethane (DCM)	Excellent	Low	Standard solvent for synthesis; easy removal.
Chloroform (CHCl ₃)	Excellent	Low	Good for NMR; avoid acid traces.	
Polar Aprotic	Tetrahydrofuran (THF)	Good	Low	Ideal for polymerizations; ensure peroxide-free.
Ethyl Acetate (EtOAc)	Good	Low	Green alternative to DCM; good for workup.	
Acetone	Good	Moderate	Soluble, but prone to aldol side-reactions if basic.	
High Polarity	DMF / DMSO	High	Moderate	Use for peptide/protein modification; difficult removal.
Acetonitrile (MeCN)	Good	Low	Excellent for analytical HPLC/LC-MS.	
Non-Polar	Hexanes / Heptane	Poor	Low	Used as anti-solvent for precipitation/purification.
Toluene	Moderate	Low	Good for high-temp reactions;	

recrystallization.

Protic	Methanol / Ethanol	Soluble	Critical	DO NOT USE. Rapid alcoholysis (transesterification).
Water	Insoluble	Critical	Rapid hydrolysis to p-nitrophenol + acetaldehyde.	

Mechanistic Considerations

Thermodynamics of Dissolution

PNVC dissolves best in solvents with a dipole moment (

) between 1.5 and 4.0 D.

- Chlorinated Solvents (DCM, =1.6 D): Interaction with the aromatic -system of the nitrophenyl group allows for high concentrations (>1 M).
- Polar Aprotic (DMSO, =3.96 D): Strong dipole-dipole interactions stabilize the nitro group, but the hygroscopic nature of DMSO introduces water, accelerating hydrolysis.

Chemical Stability & Degradation

The primary stability concern with PNVC is nucleophilic attack at the carbonyl carbon.

- Hydrolysis: In the presence of water (even atmospheric moisture), PNVC hydrolyzes to release p-nitrophenol (yellow) and vinyl carbonic acid, which spontaneously decarboxylates to vinyl alcohol and tautomerizes to acetaldehyde.

- Alcoholysis: Primary alcohols (MeOH, EtOH) will displace the p-nitrophenol, forming alkyl vinyl carbonates, effectively destroying the activated ester reagent.

Experimental Protocols

Protocol A: Solubility Screening & Stock Solution Preparation

Objective: Prepare a stable 0.1 M stock solution for reaction.

- Solvent Selection: Choose Anhydrous DCM or Anhydrous THF.
 - Note: If using DMF/DMSO, ensure water content is <50 ppm.
- Weighing: Weigh PNVC (209 mg for 10 mL) into a dry vial under inert atmosphere (N₂ or Ar).
- Dissolution: Add solvent slowly. Vortex gently.
 - Observation: Solution should be clear and colorless to pale yellow. A bright yellow color indicates free p-nitrophenol (degradation).
- Verification: Spot on TLC (Solvent: Hexane/EtOAc 7:3). PNVC
~0.5; p-nitrophenol
~0.2.

Protocol B: Purification via Recrystallization

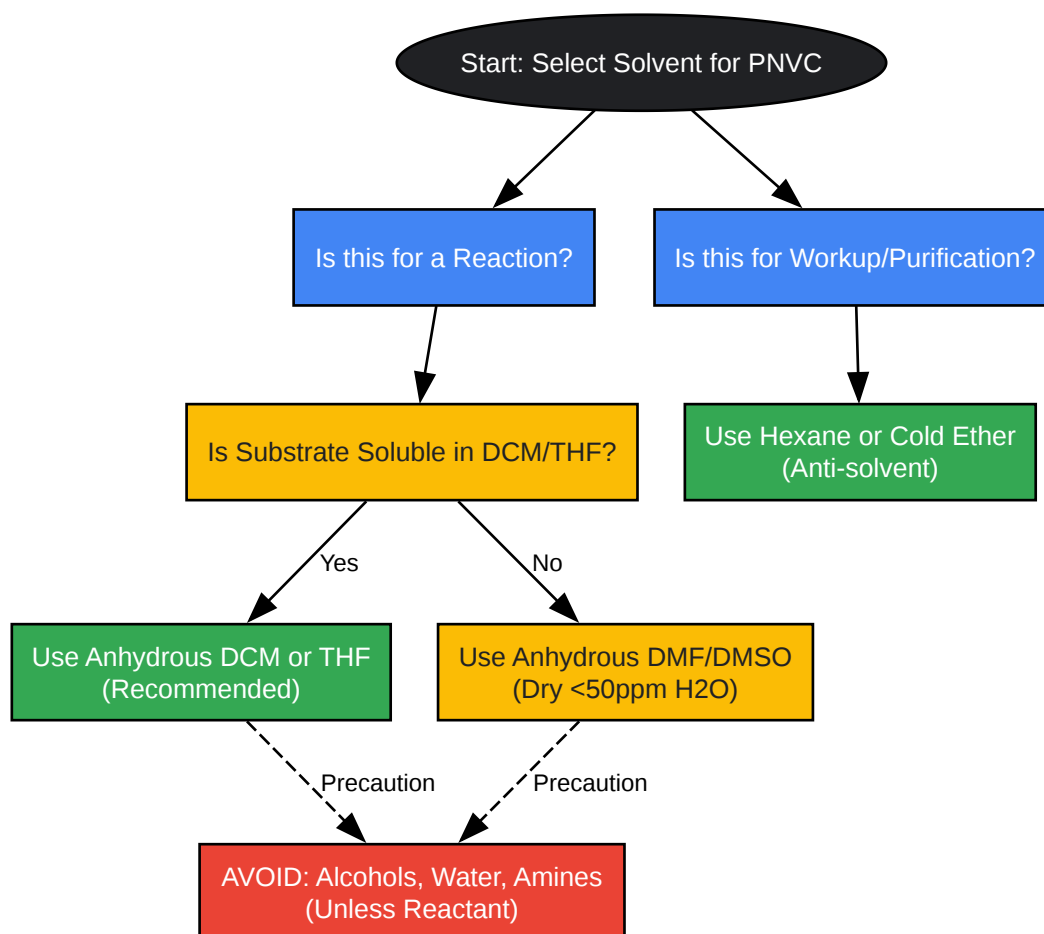
If the reagent has degraded (turned yellow), purify before use.

- Dissolve crude PNVC in a minimum amount of warm Toluene or DCM (35°C).
- Add Hexane dropwise until turbidity persists.
- Cool slowly to 4°C, then to -20°C.
- Filter the white crystalline solid and dry under high vacuum.

Visualization of Chemical Pathways

The following diagrams illustrate the decision logic for solvent selection and the degradation pathways to avoid.

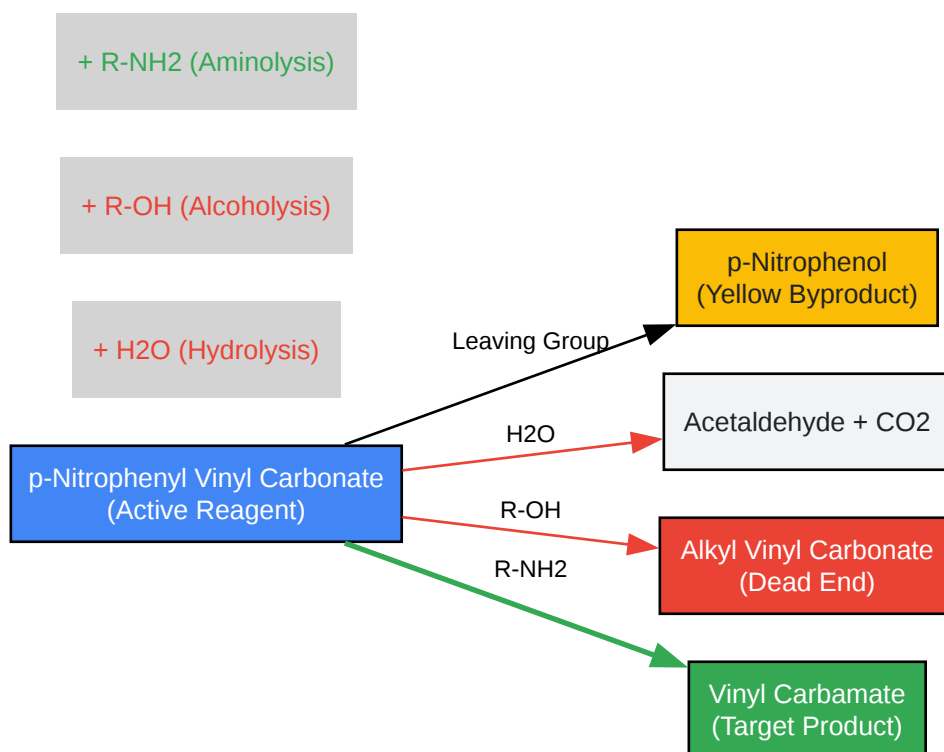
Figure 1: Solvent Selection Decision Tree



[Click to download full resolution via product page](#)

Caption: Decision matrix for selecting the optimal solvent based on process stage and substrate solubility.

Figure 2: Degradation & Reactivity Pathways



[Click to download full resolution via product page](#)

Caption: Mechanistic pathways showing the desired aminolysis vs. undesired hydrolysis and alcoholysis.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 21864993, p-Nitrophenyl carbonate. Retrieved from [\[Link\]](#)^[1]
- Castro, E. A., et al. (2008). Aminolysis of 4-nitrophenyl phenyl carbonate and thionocarbonate: Effects of amine nature. Journal of Organic Chemistry. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Bis\(4-nitrophenyl\) carbonate | C13H8N2O7 | CID 78756 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Guide: Solubility & Solvent Compatibility of p-Nitrophenyl Vinyl Carbonate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8584724/docs#technical-guide-solubility-solvent-compatibility-of-p-nitrophenyl-vinyl-carbonate\]](https://www.benchchem.com/product/b8584724/docs#technical-guide-solubility-solvent-compatibility-of-p-nitrophenyl-vinyl-carbonate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

